

# Safeguarding Health and Environment: Proper Disposal of BMS-200

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BMS-200

Cat. No.: B13848474

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For researchers, scientists, and drug development professionals handling **BMS-200**, a potent PD-1/PD-L1 interaction inhibitor, ensuring its proper disposal is a critical aspect of laboratory safety and environmental responsibility. Adherence to established protocols minimizes risks to personnel and prevents the release of this compound into the ecosystem, where it can be very toxic to aquatic life with long-lasting effects[1].

## Hazard Profile of BMS-200

Understanding the hazard profile of **BMS-200** is the first step in its safe management. The compound is classified as harmful if swallowed and poses a significant danger to aquatic environments[1].

Hazard Classification	Description	GHS Code
Acute Oral Toxicity	Harmful if swallowed.	H302
Acute Aquatic Toxicity	Very toxic to aquatic life.	H400
Chronic Aquatic Toxicity	Very toxic to aquatic life with long lasting effects.	H410

Data sourced from the **BMS-200** Safety Data Sheet[1]

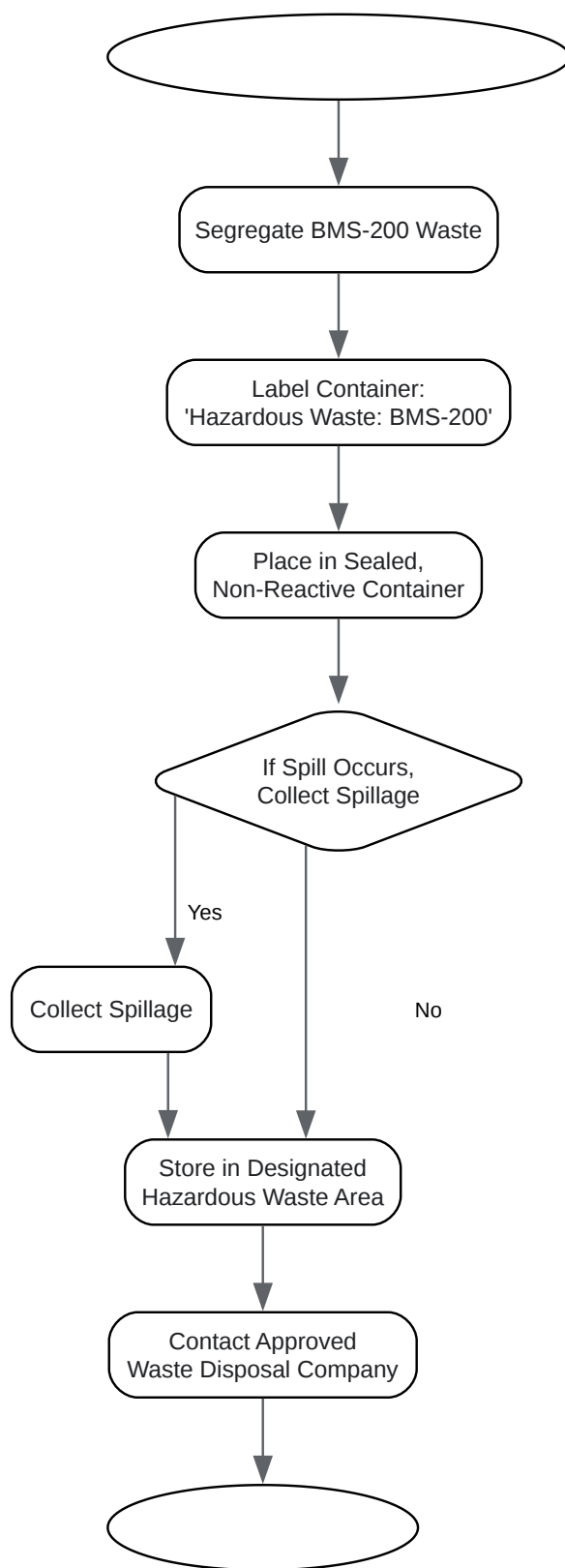
## Procedural Guidance for Disposal

The primary directive for the disposal of **BMS-200** is to entrust it to an approved waste disposal plant<sup>[1]</sup>. This ensures that the compound is managed and neutralized in a controlled and compliant manner. Do not dispose of **BMS-200** down the drain or in regular solid waste streams.

#### Key Disposal Steps:

- Segregation: Isolate waste containing **BMS-200** from other laboratory waste streams. This includes contaminated labware, personal protective equipment (PPE), and unused product.
- Labeling: Clearly label the waste container as "Hazardous Waste: **BMS-200**" and include relevant hazard symbols.
- Containment: Use a designated, sealed, and non-reactive container for collecting **BMS-200** waste.
- Collection of Spillage: In the event of a spill, collect the spillage to prevent environmental release<sup>[1]</sup>.
- Professional Disposal: Arrange for the collection and disposal of the waste by a licensed hazardous waste management company.

Below is a logical workflow for the proper disposal of **BMS-200**.



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## References

- 1. BMS-200|1675203-82-3|MSDS [dcchemicals.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)